

Angeloylgomisin O molecular formula and weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Angeloylgomisin O*

Cat. No.: B593424

[Get Quote](#)

Angeloylgomisin O: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Angeloylgomisin O is a dibenzocyclooctadiene lignan isolated from the fruits of *Schisandra chinensis* BAILL.[1]. This class of compounds has garnered significant interest in the scientific community due to a range of biological activities, including anti-inflammatory and anti-proliferative effects. This technical guide provides a comprehensive overview of the molecular characteristics, isolation and purification protocols, structural elucidation, and known biological activities of **Angeloylgomisin O**, with a focus on its potential modulation of key signaling pathways.

Molecular Profile

The fundamental molecular properties of **Angeloylgomisin O** are summarized in the table below.

Property	Value	Source
Molecular Formula	C28H34O8	--INVALID-LINK--[2]
Molecular Weight	498.6 g/mol	--INVALID-LINK--[2]
CAS Number	83864-69-1	--INVALID-LINK--[2]

Experimental Protocols

Isolation and Purification

Angeloylgomisin O is naturally present in the fruits of *Schisandra chinensis*. The general procedure for its isolation involves solvent extraction followed by chromatographic separation. While a specific, detailed protocol for **Angeloylgomisin O** is not extensively published, the following methodology is based on established procedures for lignan isolation from *Schisandra chinensis*[3][4].

- Extraction:
 - Dried and powdered fruits of *Schisandra chinensis* are extracted with a suitable solvent, such as methanol or ethanol, at room temperature.
 - The resulting crude extract is then concentrated under reduced pressure.
- Fractionation:
 - The concentrated extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- Chromatographic Separation:
 - The fraction containing **Angeloylgomisin O** (typically the less polar fractions) is subjected to column chromatography on silica gel.
 - A gradient elution system, for example, a mixture of n-hexane and ethyl acetate with increasing polarity, is used to separate the different lignans.

- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing **Angeloylgomisin O** are pooled and further purified using preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

Structural Elucidation

The structure of **Angeloylgomisin O** has been determined using a combination of spectroscopic techniques[1].

- Mass Spectrometry (MS): High-resolution mass spectrometry is employed to determine the exact molecular weight and elemental composition, confirming the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information on the number and chemical environment of protons in the molecule.
 - ^{13}C NMR: Reveals the number and types of carbon atoms.
 - 2D NMR (COSY, HSQC, HMBC): These experiments are used to establish the connectivity between protons and carbons, allowing for the complete assignment of the chemical structure. While specific spectral data for **Angeloylgomisin O** is not readily available in public databases, data for similar lignans like Angeloylgomisin H can be found on platforms such as PubChem[5].

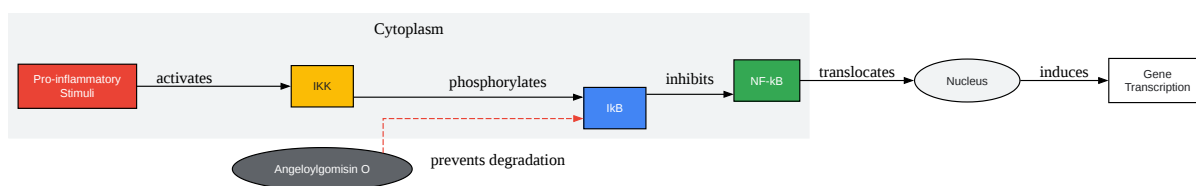
Biological Activity and Signaling Pathways

Extracts of *Schisandra chinensis* and its constituent lignans have been reported to possess various biological activities, including anti-inflammatory and anti-proliferative effects. While specific studies on the signaling pathways of **Angeloylgomisin O** are limited, the known activities of related lignans suggest potential mechanisms of action.

Anti-inflammatory Activity

Lignans from *Schisandra* have been shown to exert anti-inflammatory effects by modulating key signaling pathways, such as the NF- κ B and MAPK pathways[6]. These pathways are central to the inflammatory response.

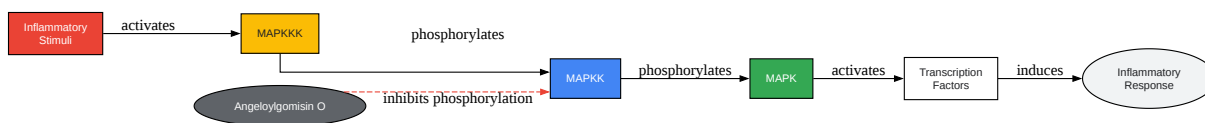
- **NF- κ B Signaling Pathway:** In its inactive state, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Pro-inflammatory stimuli lead to the phosphorylation and subsequent degradation of I κ B, allowing NF- κ B to translocate to the nucleus and induce the expression of pro-inflammatory genes. It is hypothesized that **Angeloylgomisin O** may inhibit this pathway by preventing the degradation of I κ B.



[Click to download full resolution via product page](#)

Caption: Proposed inhibition of the NF- κ B signaling pathway by **Angeloylgomisin O**.

- **MAPK Signaling Pathway:** The mitogen-activated protein kinase (MAPK) pathway is another crucial regulator of inflammation. It involves a cascade of protein kinases that, upon activation by inflammatory stimuli, lead to the expression of inflammatory mediators. Lignans may interfere with the phosphorylation cascade at various levels, thereby reducing the inflammatory response.



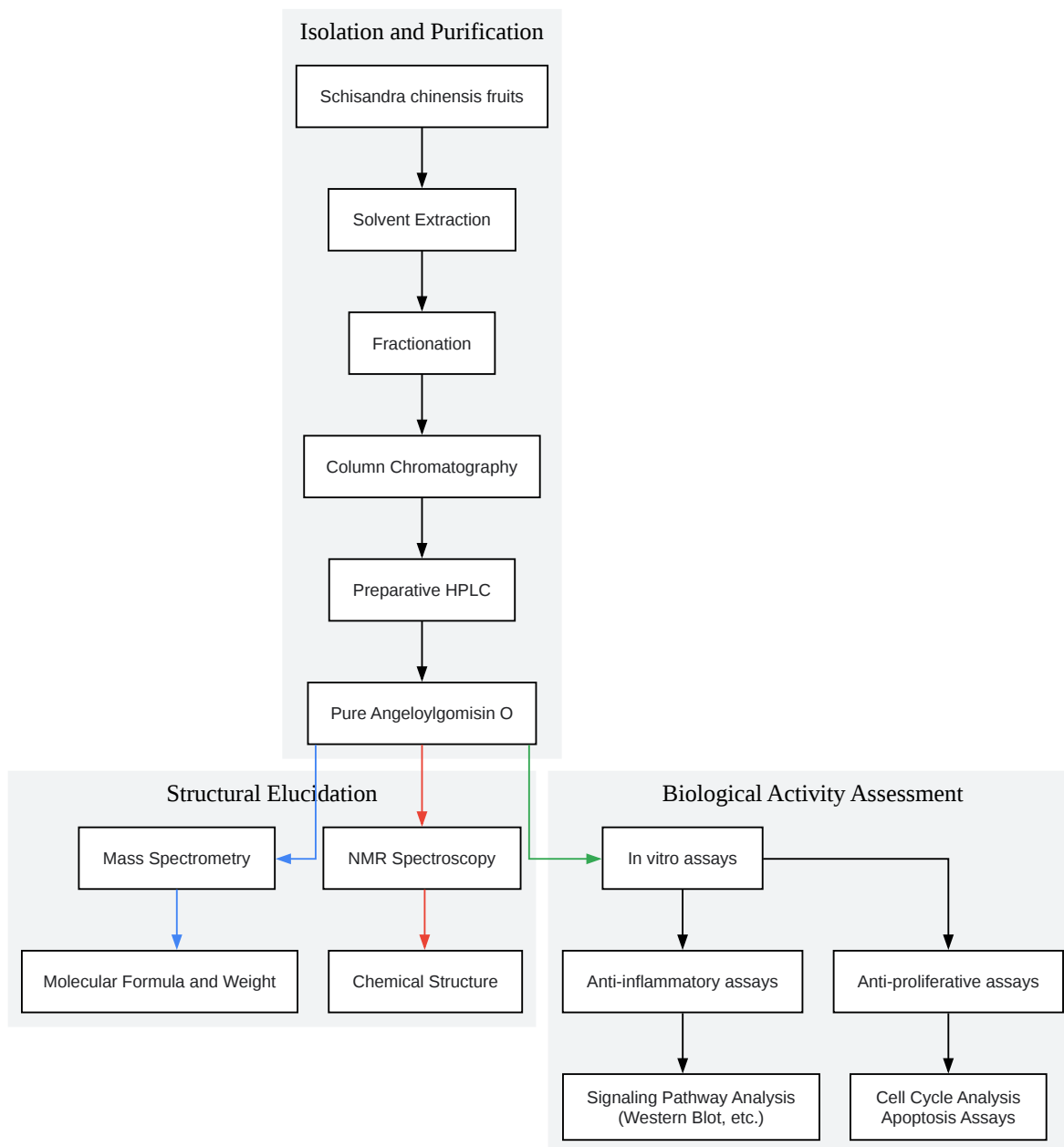
[Click to download full resolution via product page](#)

Caption: Potential inhibition of the MAPK signaling pathway by **Angeloylgomisin O**.

Anti-proliferative and Apoptotic Activity

Several lignans from Schisandra have demonstrated the ability to inhibit the growth of cancer cells and induce apoptosis (programmed cell death)[3][7]. The proposed mechanisms often involve cell cycle arrest and the activation of caspase cascades.

- **Cell Cycle Arrest:** Cancer is characterized by uncontrolled cell division. Some natural compounds can halt the cell cycle at specific checkpoints (e.g., G1/S or G2/M), preventing cancer cells from proliferating[8].
- **Induction of Apoptosis:** Apoptosis is a natural process of cell death that is often dysregulated in cancer. Compounds like **Angeloylgomisin O** may trigger apoptosis through the intrinsic (mitochondrial) or extrinsic (death receptor) pathways, leading to the activation of caspases, which are proteases that execute cell death[9].



[Click to download full resolution via product page](#)

Caption: General experimental workflow for **Angeloylgomisin O** research.

Conclusion

Angeloylgomisin O represents a promising natural product with potential therapeutic applications, particularly in the areas of inflammation and oncology. Further research is warranted to fully elucidate its mechanisms of action and to evaluate its efficacy and safety in preclinical and clinical studies. This guide provides a foundational resource for researchers embarking on the study of this intriguing lignan.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. The Constituents of Schizandra chinensis BAILL. XI. The Structures of Three New Lignans, Angeloylgomisin O, and Angeloyl- and Benzoylisogomisin O [jstage.jst.go.jp]
2. Angeloylgomisin O | C₂₈H₃₄O₈ | CID 91864462 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. Gomisin L1, a Lignan Isolated from Schisandra Berries, Induces Apoptosis by Regulating NADPH Oxidase in Human Ovarian Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
4. researchgate.net [researchgate.net]
5. Angeloylgomisin H | C₂₈H₃₆O₈ | CID 26204131 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. Regulation of Proinflammatory Mediators via NF-κB and p38 MAPK-Dependent Mechanisms in RAW 264.7 Macrophages by Polyphenol Components Isolated from Korea Lonicera japonica THUNB - PMC [pmc.ncbi.nlm.nih.gov]
7. Flavonoids showed anticancer effects on the ovarian cancer cells: Involvement of reactive oxygen species, apoptosis, cell cycle and invasion - PubMed [pubmed.ncbi.nlm.nih.gov]
8. Labd-14-ene-8,13-diol (sclareol) induces cell cycle arrest and apoptosis in human breast cancer cells and enhances the activity of anticancer drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
9. Small compound 6-O-angeloylplenolin induces caspase-dependent apoptosis in human multiple myeloma cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Angeloylgomisin O molecular formula and weight.]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b593424#angeloylgomisin-o-molecular-formula-and-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com